

Application Notes: A1B11 Experimental Protocol for Cell Culture

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Compound of Interest

Compound Name: A1B11

Cat. No.: B13434406

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Introduction

A1B11 is a potent and selective inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase. This document provides a detailed experimental protocol for the treatment of non-small cell lung cancer (NSCLC) cell line A549 with **A1B11**. It includes procedures for assessing cell viability via MTT assay and for analyzing the modulation of the EGFR signaling pathway through Western blotting.

Quantitative Data Summary

The following tables summarize the quantitative data obtained from treating A549 cells with **A1B11**.

Table 1: Cell Viability (IC50) Data for **A1B11**

Cell Line	Treatment Duration	IC50 Value	95% Confidence Interval
A549	72 hours	15.5 μ M	12.8 μ M - 18.2 μ M

IC50 value represents the concentration of **A1B11** required to inhibit 50% of cell growth.

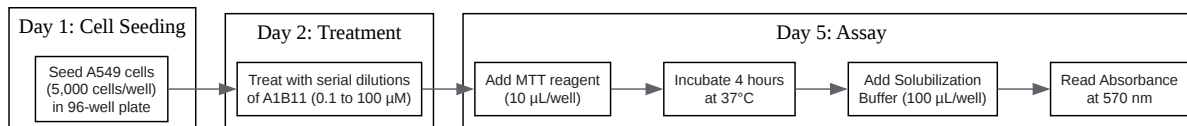
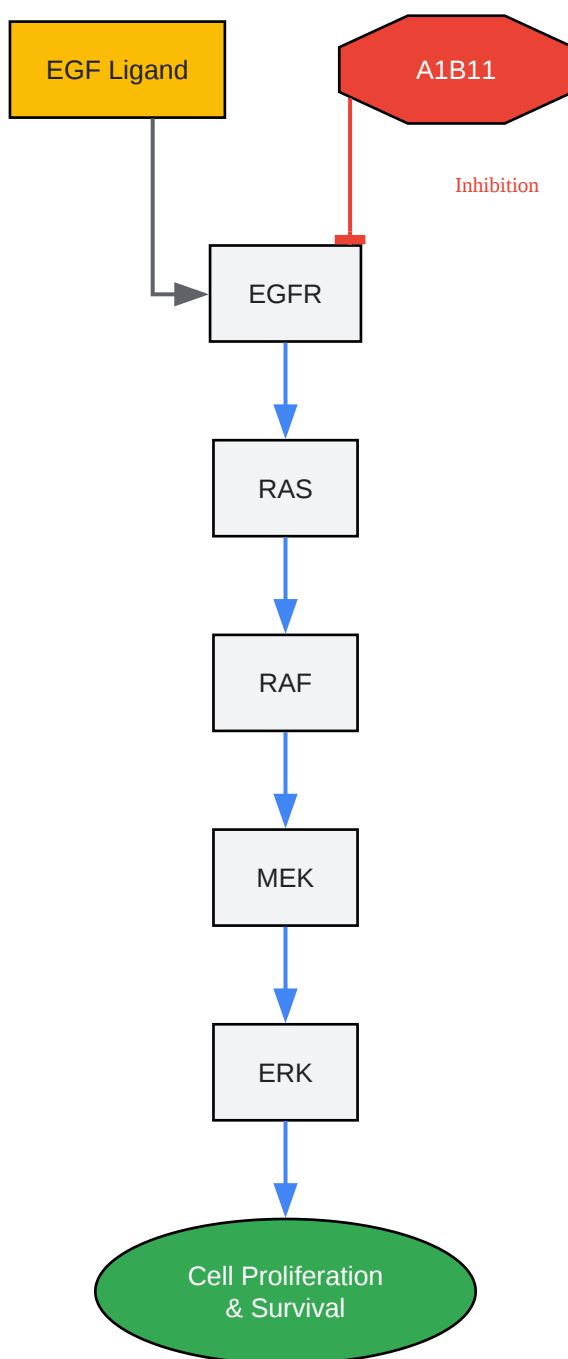
Table 2: Western Blot Quantification of Key Signaling Proteins

Protein Target	Treatment	Normalized Density (vs. β -actin)	Fold Change (vs. Control)
p-EGFR (Tyr1068)	Vehicle Control (0.1% DMSO)	1.00	1.00
p-EGFR (Tyr1068)	A1B11 (10 μ M) for 24 hours	0.15	-6.67
Total EGFR	Vehicle Control (0.1% DMSO)	1.00	1.00
Total EGFR	A1B11 (10 μ M) for 24 hours	0.98	-1.02
p-ERK1/2 (Thr202/Tyr204)	Vehicle Control (0.1% DMSO)	1.00	1.00
p-ERK1/2 (Thr202/Tyr204)	A1B11 (10 μ M) for 24 hours	0.32	-3.13

Data represents the mean of three independent experiments.

Signaling Pathway

A1B11 inhibits the autophosphorylation of EGFR upon ligand binding, which in turn blocks downstream signaling through the RAS-RAF-MEK-ERK (MAPK) pathway, ultimately leading to reduced cell proliferation and survival.



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